

# Comparative Sensitivity Analysis of Energetic Materials: A Guide for Researchers

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## Compound of Interest

Compound Name: 3,5-Dinitropyridine-2,6-diamine

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A comprehensive comparison of the sensitivity of CL-20, HMX, and TNT to impact, friction, and electrostatic discharge is presented below. Despite a thorough literature search, experimental sensitivity data for ANPyO (3-amino-4-nitraminopyridine-1-oxide) was not available at the time of this publication. Therefore, a direct comparison with ANPyO cannot be provided.

This guide offers a comparative analysis of the sensitivity characteristics of three widely recognized energetic materials: 2,4,6,8,10,12-hexanitro-2,4,6,8,10,12-hexaazaisowurtzitane (CL-20), octogen (HMX), and 2,4,6-trinitrotoluene (TNT). The sensitivity of an energetic material to external stimuli such as impact, friction, and electrostatic discharge (ESD) is a critical parameter for assessing its safety in handling, processing, and storage. The data presented herein is compiled from various experimental studies and is intended to provide researchers, scientists, and drug development professionals with a concise and objective comparison.

## Quantitative Sensitivity Data

The sensitivity of energetic materials can vary depending on several factors, including crystal form, particle size, and the specific experimental apparatus and procedure used. The following table summarizes representative quantitative data for the impact, friction, and electrostatic discharge sensitivity of CL-20, HMX, and TNT.

Energetic Material	Impact Sensitivity (H <sub>50</sub> , cm)	Friction Sensitivity (N)	Electrostatic Discharge (ESD) Sensitivity (J)
ANPyO	Data Not Available	Data Not Available	Data Not Available
CL-20	15 - 33[1][2]	90 - 120[2]	0.1 - 0.8[3]
HMX	25 - 54[4][5]	120 - 353[5][6]	0.2 - 1.0[7]
TNT	100 - 154[8][9]	> 360[10]	0.56 - 7.5[9]

Note: Higher H<sub>50</sub> values indicate lower impact sensitivity. Higher friction sensitivity values (in Newtons) indicate lower sensitivity. Lower ESD values indicate higher sensitivity. The ranges provided reflect the variability reported in the literature.

## Experimental Protocols

The following are generalized methodologies for the key sensitivity experiments cited in this guide. Specific parameters may vary between different laboratories and standards.

### Impact Sensitivity Testing

Impact sensitivity is typically determined using a drop-weight impact tester, such as the Bruceton or BAM (Bundesanstalt für Materialforschung) apparatus.[11] The test measures the height from which a standard weight must be dropped to cause a reaction (e.g., explosion, decomposition, or charring) in 50% of the trials (H<sub>50</sub>).

General Procedure:

- A small, precisely weighed sample of the energetic material (typically 20-40 mg) is placed on a hardened steel anvil.
- A striker is placed on top of the sample.
- A standard weight (e.g., 2.5 kg or 5 kg) is dropped from a predetermined height onto the striker.
- The outcome (reaction or no reaction) is observed.

- The "up-and-down" or Bruceton method is often employed, where the drop height for the subsequent test is increased after a "no-go" and decreased after a "go" to converge on the 50% initiation height.[\[11\]](#)
- The H<sub>50</sub> value is calculated statistically from a series of trials.

## Friction Sensitivity Testing

Friction sensitivity is assessed by subjecting the material to a frictional force between two surfaces. The BAM friction apparatus is a commonly used instrument for this purpose.

General Procedure:

- A small amount of the test material is spread on a porcelain plate.
- A porcelain peg is placed on the sample, and a specified load is applied to the peg.
- The porcelain plate is then moved back and forth under the stationary peg for a set distance and speed.
- The test is repeated with varying loads until the lowest load that causes a reaction (e.g., crackling, smoke, or explosion) in at least one out of six trials is determined.[\[12\]](#)

## Electrostatic Discharge (ESD) Sensitivity Testing

ESD sensitivity testing evaluates the susceptibility of an energetic material to initiation by an electrical spark.

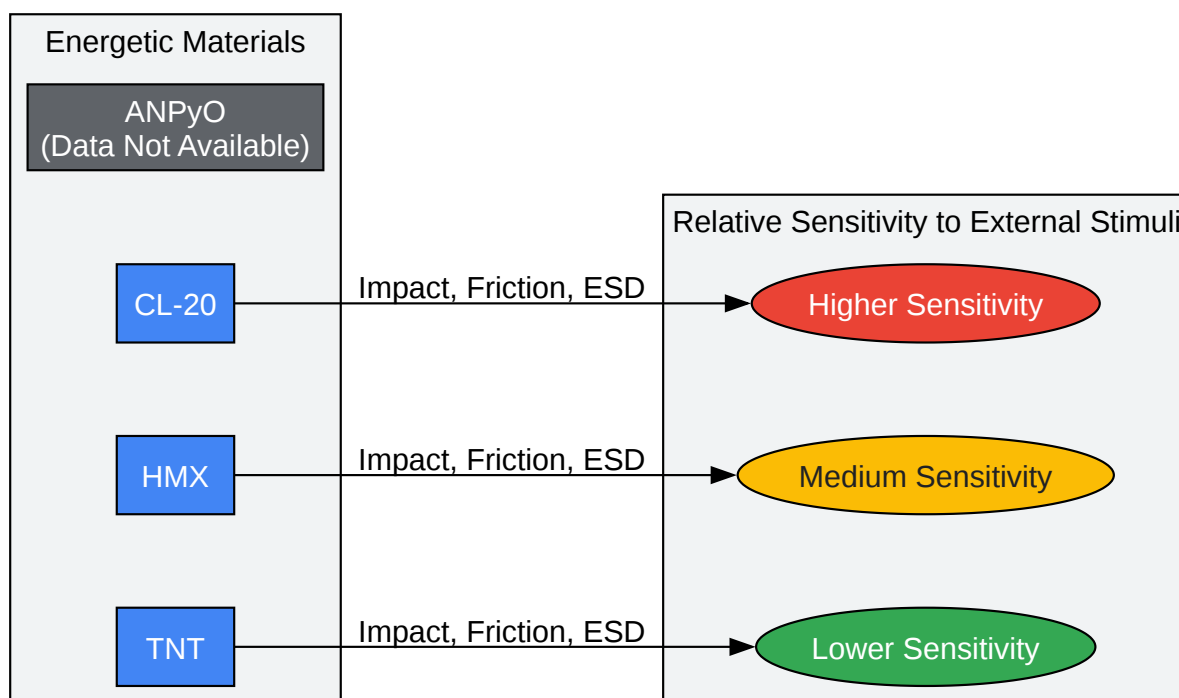
General Procedure:

- A sample of the material is placed in a holder between two electrodes.
- A capacitor of known capacitance is charged to a specific voltage.
- The capacitor is then discharged through the sample, creating a spark.
- The energy of the spark is calculated using the formula  $E = 0.5 * C * V^2$ , where E is the energy in Joules, C is the capacitance in Farads, and V is the voltage in Volts.

- The test is performed at various energy levels to determine the minimum energy required to cause initiation.<sup>[13]</sup>

## Visualization of Sensitivity Comparison

The following diagram provides a qualitative comparison of the relative sensitivity of CL-20, HMX, and TNT based on the available data.



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